

Operational Guide: Proper Disposal of Methyl 2-hydroxy-3-propionylbenzoate

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-3-propionylbenzoate*

CAS No.: 88466-30-2

Cat. No.: B1610046

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Executive Directive

Do not treat this chemical as general trash or drain waste. **Methyl 2-hydroxy-3-propionylbenzoate** is a functionalized aromatic ester with acute toxicity and irritation hazards. [1][2][3][4] It requires thermal destruction via a licensed hazardous waste incinerator. This guide defines the segregation, packaging, and hand-off procedures required to maintain compliance with RCRA (USA) and international safety standards.

Chemical Profile & Hazard Assessment

Before initiating disposal, verify the chemical identity and associated hazards. This data determines the waste stream classification.

Table 1: Chemical Identification & Properties

Parameter	Specification
Chemical Name	Methyl 2-hydroxy-3-propionylbenzoate
CAS Number	88466-30-2
Molecular Formula	C ₁₁ H ₁₂ O ₄
Molecular Weight	208.21 g/mol
Physical State	Solid (typically crystalline) or viscous oil
Solubility	Soluble in organic solvents (DMSO, Methanol); Poor water solubility

Table 2: GHS Hazard Classification

Critical for labeling waste containers.

Hazard Code	Description	Operational Implication
H302	Harmful if swallowed	Zero Tolerance for Open Systems: All waste containers must be sealed immediately after addition to prevent accidental ingestion via glove-to-mouth transfer.
H315	Causes skin irritation	Double Glove: Nitrile gloves (min 0.11mm) are required. Contaminated gloves are hazardous waste.
H319	Causes serious eye irritation	Eye Protection: Safety goggles (ANSI Z87.1) are mandatory. Face shield recommended for liquid waste pouring.
H335	May cause respiratory irritation	Fume Hood Use: All transfers must occur inside a certified chemical fume hood to capture dust/vapors.

Pre-Disposal Protocol: Segregation & Packaging

A. Waste Stream Selection

This compound contains Carbon, Hydrogen, and Oxygen. It contains no halogens (Cl, Br, F, I) in its native structure.

- Primary Stream: Organic Waste (Non-Halogenated).
- Secondary Stream: Solid Hazardous Waste (if disposing of pure solids or contaminated debris).

B. Container Compatibility

- Recommended: Amber Glass or High-Density Polyethylene (HDPE).

- Prohibited: Do not use metal containers if the waste is acidic (phenolic protons can be weakly acidic).
- Headspace: Leave at least 10% headspace in liquid containers to allow for thermal expansion.

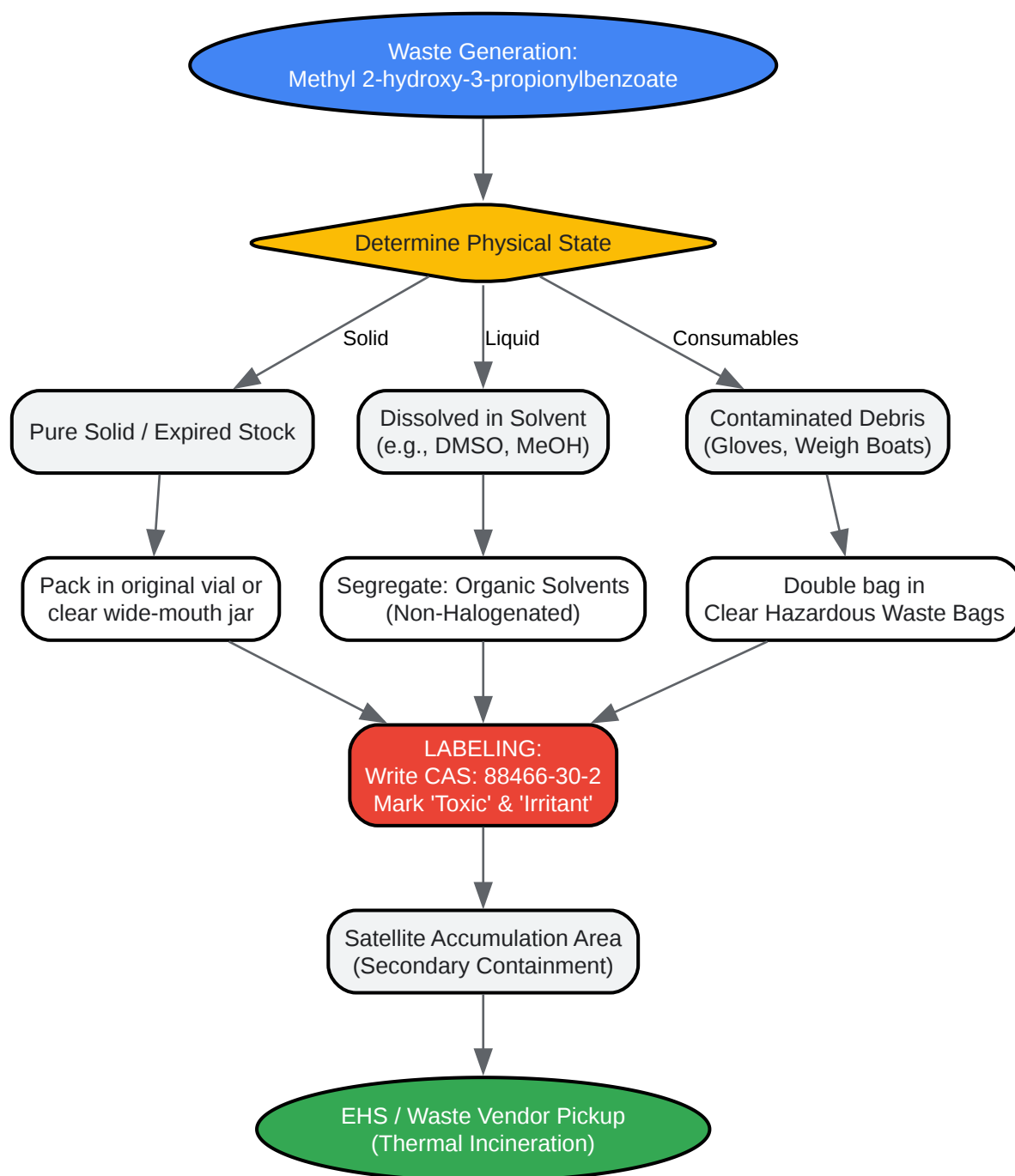
C. Labeling Requirements

Every container must be labeled before the first drop of waste is added.

- Must Include: Full Chemical Name (No abbreviations), CAS # (88466-30-2), and Hazard Checkboxes (Toxic, Irritant).

Disposal Workflow

The following diagram outlines the decision logic for disposing of **Methyl 2-hydroxy-3-propionylbenzoate** in various states (Pure, Solution, or Debris).



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Figure 1: Decision logic for the safe disposal of **Methyl 2-hydroxy-3-propionylbenzoate** based on physical state.

Spill Management Protocol (Immediate Action)

Accidental release requires immediate containment to prevent respiratory or dermal exposure.

- Evacuate & Ventilate: If the spill is outside a fume hood (>100 mg), evacuate the immediate area.
- PPE Upgrade: Wear double nitrile gloves, lab coat, and safety goggles. If dust is present, use an N95 or P100 respirator.
- Containment:
 - Solids: Cover with wet paper towels to prevent dust generation. Gently sweep into a dustpan.
 - Liquids: Surround with absorbent pads or vermiculite.
- Decontamination: Scrub the area with a soap/water solution (the phenol group is slightly acidic; mild alkaline soap helps solubilization).
- Disposal of Spill Materials: All cleanup materials (pads, towels, gloves) must be placed in a sealed hazardous waste bag and labeled as "Debris contaminated with CAS 88466-30-2".

References

- National Institutes of Health (NIH) - PubChem. **Methyl 2-hydroxy-3-propionylbenzoate** Compound Summary (CAS 88466-30-2). Retrieved from [[Link](#)]
- MySkinRecipes. **Methyl 2-Hydroxy-3-propionylbenzoate** Technical Specifications. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard (HCS) 29 CFR 1910.1200.[5][6][7] Retrieved from [[Link](#)]

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